A Comprehensive Technical Guide to 3-Bromo-2-formylpyridine

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Compound of Interest

Compound Name:	*3-Bromo-2-formylpyridine*
CAS No.:	*405174-97-2*
Cat. No.:	*B112598*

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Abstract: **3-Bromo-2-formylpyridine**, systematically named 3-bromopyridine-2-carbaldehyde, is a pivotal heterocyclic building block in modern organic synthesis.[1][2] Its unique substitution pattern, featuring an electron-withdrawing aldehyde and a versatile bromine handle in an ortho-relationship on a pyridine scaffold, imparts a distinct reactivity profile. This guide provides an in-depth analysis of its chemical structure, physicochemical properties, a validated synthesis protocol, and its significant applications, particularly as an intermediate in the development of pharmaceuticals and fine chemicals.[1] The content herein is curated for researchers, medicinal chemists, and process development scientists who require a comprehensive understanding of this valuable reagent.

Core Chemical Identity and Properties

The utility of any chemical reagent begins with a precise understanding of its fundamental characteristics. This section delineates the identity and physical properties of **3-Bromo-2-formylpyridine**.

Nomenclature and Chemical Identifiers

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Accurate identification is critical for regulatory compliance, procurement, and scientific communication. The compound is known by several synonyms, with 3-bromopyridine-2-carbaldehyde being its official IUPAC name.[2]

Identifier	Value	Source
IUPAC Name	3-bromopyridine-2-carbaldehyde	PubChem[2]
Common Name	3-Bromo-2-formylpyridine	Sigma-Aldrich
Synonyms	3-bromopicolinaldehyde, 3-Bromo-2-pyridinecarboxaldehyde	ChemicalBook[3], LookChem[1]
CAS Number	405174-97-2	PubChem[2], LookChem[1]
Molecular Formula	C_6H_4BrNO	PubChem[2], LookChem[1]
Molecular Weight	186.01 g/mol	PubChem[2], LookChem[1]
InChI Key	DCOPXKMVVJNPSW-UHFFFAOYSA-N	ChemicalBook[3], Sigma-Aldrich
SMILES	O=Cc1ncccc1Br	ChemicalBook[3]

Chemical Structure

The spatial arrangement of the bromo and formyl groups dictates the molecule's reactivity. The electrophilic carbon of the aldehyde is positioned for intramolecular interactions and provides a site for nucleophilic attack, while the bromine atom at the C3 position is amenable to various cross-coupling reactions.

*Chemical structure of **3-Bromo-2-formylpyridine**.*

Physicochemical Properties

These properties are essential for designing experimental setups, including solvent selection, reaction temperature, and purification methods.

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Property	Value	Notes
Appearance	Pale yellow to yellow crystalline powder/solid	[1][3]
Boiling Point	223.0 ± 20.0 °C at 760 mmHg (Predicted)	[1][3]
Density	1.683 ± 0.06 g/cm³ (Predicted)	[1][3]
Flash Point	88.661 °C	[1]
Storage	Store under inert gas (Nitrogen or Argon) at 2-8°C	[1][3]

Synthesis and Mechanistic Considerations

The reliable synthesis of **3-Bromo-2-formylpyridine** is crucial for its accessibility as a research and development chemical. The most cited method involves the selective oxidation of the corresponding methylpyridine.

Synthetic Workflow Overview

The conversion of a methyl group to an aldehyde on a pyridine ring can be challenging due to the ring's electron-deficient nature. Selenium dioxide (SeO_2) is a preferred reagent for this specific transformation as it is effective for the oxidation of activated methyl groups, such as those adjacent to a π-system. The reaction proceeds via an ene reaction followed by a[3][4]-sigmatropic rearrangement.

*Workflow for the synthesis of **3-Bromo-2-formylpyridine**.*

Detailed Experimental Protocol

This protocol is adapted from established procedures and includes self-validating checkpoints for ensuring reaction integrity.[3]

Objective: To synthesize **3-Bromo-2-formylpyridine** via the oxidation of 3-bromo-2-methylpyridine.

Materials:

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- 3-bromo-2-methylpyridine (1.0 eq)
- Selenium dioxide (SeO_2) (4.0 eq)
- Dioxane (anhydrous)
- Silica gel for column chromatography
- Ethyl acetate/Hexane solvent system

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 3-bromo-2-methylpyridine (e.g., 1.5 mmol, 258 mg).[3]
- Reagent Addition: Dissolve the starting material in dioxane (5 mL). Add selenium dioxide (6.0 mmol, 666 mg) to the solution under stirring.[3]
  - Causality: Dioxane is used as a relatively high-boiling, inert solvent suitable for SeO_2 oxidations. A significant excess of SeO_2 is used to drive the reaction to completion.
- Heating: Heat the reaction mixture to reflux and maintain for 48 hours.[3]
- Reaction Monitoring (Self-Validation): The reaction progress should be monitored by Thin Layer Chromatography (TLC) using an appropriate eluent (e.g., 20% Ethyl Acetate in Hexane). The disappearance of the starting material spot and the appearance of a new, more polar product spot indicates conversion.
- Workup: Upon completion, allow the mixture to cool to room temperature. The crude mixture will contain the product and insoluble selenium byproducts.
- Isolation: Filter the cooled mixture to remove the solid residue. The filtrate contains the desired product.[3]
- Purification: Concentrate the filtrate under reduced pressure. Purify the resulting residue by column chromatography on silica gel to yield the final product.[3]

Expected Outcome:

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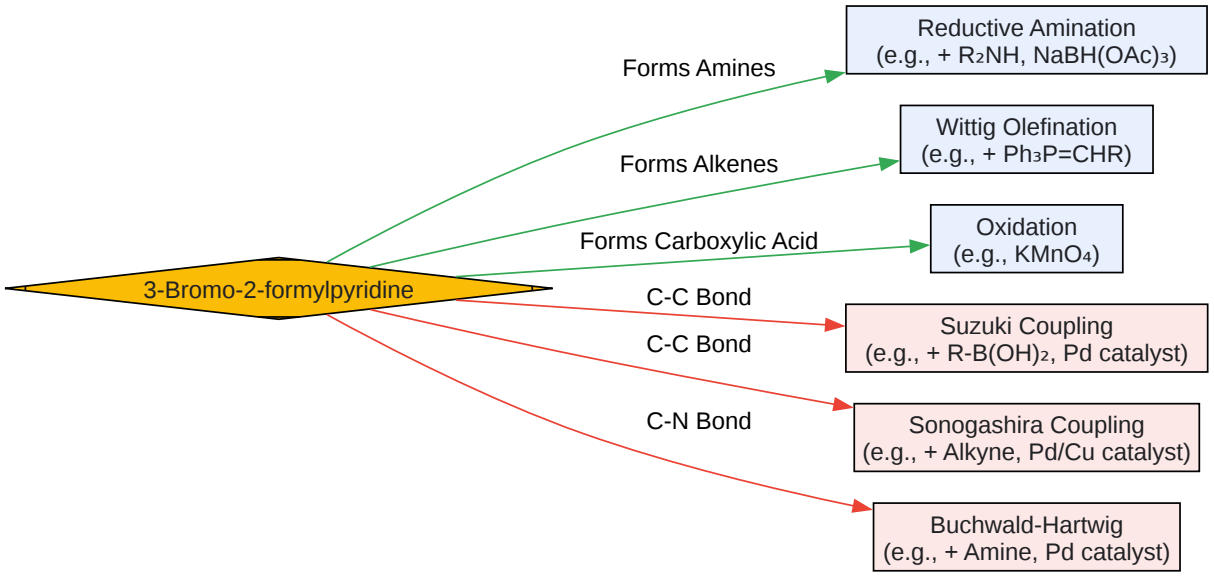
- Product: A light yellow solid.
- Yield: Approximately 63%.[3]
- Validation: The identity and purity of the product should be confirmed by NMR spectroscopy and Mass Spectrometry.

Chemical Reactivity and Synthetic Applications

The dual functionality of **3-Bromo-2-formylpyridine** makes it a versatile intermediate. The aldehyde can undergo a wide range of classical transformations, while the bromide is a handle for modern cross-coupling chemistry.



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*Key reaction pathways for **3-Bromo-2-formylpyridine**.*

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This strategic placement of reactive groups allows for sequential or one-pot multi-component reactions, enabling the rapid construction of complex molecular architectures. This is particularly valuable in drug discovery, where pyridine rings are common scaffolds and the ability to diversify at multiple positions is paramount for structure-activity relationship (SAR) studies. The compound serves as a key intermediate for a variety of pyridine derivatives used in pharmaceuticals and agrochemicals.[1]

Safety and Handling

Proper handling of **3-Bromo-2-formylpyridine** is essential to ensure laboratory safety. The compound is classified as hazardous.

GHS Hazard Identification

Hazard Information	Classification & Statement
Pictogram	GHS07 (Exclamation mark)[3]
Signal Word	Warning[3]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation.[3][5] H319: Causes serious eye irritation.[3][5] H335: May cause respiratory irritation.[3][5]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Storage Recommendations

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[6][7]

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- Personal Protective Equipment (PPE): Wear standard PPE, including safety glasses with side shields, a lab coat, and chemical-resistant gloves.[6]
- Storage: The compound should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).[1][7] For long-term stability, refrigeration at 2-8°C is recommended.[1][3]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.[6][7]

Conclusion

3-Bromo-2-formylpyridine is more than a simple chemical; it is an enabling tool for chemical innovation. Its well-defined structure, predictable reactivity, and established synthetic route make it a highly reliable and valuable building block. For scientists in drug development and materials science, mastering the use of this reagent opens doors to novel molecular designs and accelerates the discovery process. Its continued application in the synthesis of complex pyridine derivatives underscores its importance in the landscape of modern organic chemistry.

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